

Application Notes and Protocols for CRISPR-Cas9 Mediated Gene Editing of MKNK1

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

MAPK Interacting Serine/Threonine Kinase 1 (MKNK1), also known as MNK1, is a key downstream effector of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway. It plays a crucial role in protein synthesis and is implicated in various cellular processes, including cell proliferation, survival, and stress responses. Dysregulation of the MKNK1 signaling axis has been linked to the progression of several cancers, making it an attractive target for therapeutic intervention. CRISPR-Cas9 gene editing provides a powerful tool to investigate the function of MKNK1 and to explore its potential as a drug target.

Note on Nomenclature: The term "MMK1" can be ambiguous in scientific literature. While it is used to describe a synthetic peptide agonist for the formyl peptide receptor FPRL1 in human studies and a MAP kinase in plants, it is also listed as an alias for MKNK1. Given the context of CRISPR-Cas9 gene editing for therapeutic research, this document focuses on MKNK1.

Signaling Pathway

MKNK1 is activated through phosphorylation by upstream kinases, primarily ERK1/2 and p38 MAPK, which are components of the MAPK signaling cascade. Once activated, MKNK1 phosphorylates its primary downstream target, the eukaryotic translation initiation factor 4E (eIF4E). This phosphorylation event is a critical step in the initiation of cap-dependent mRNA

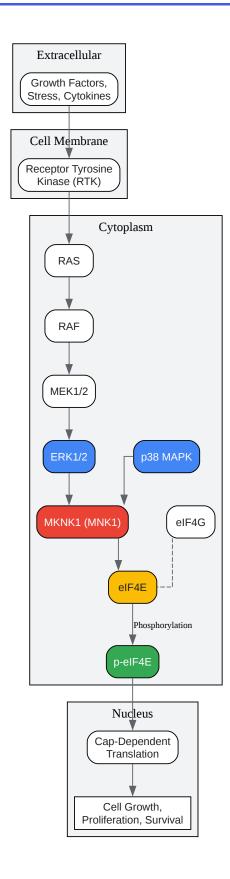




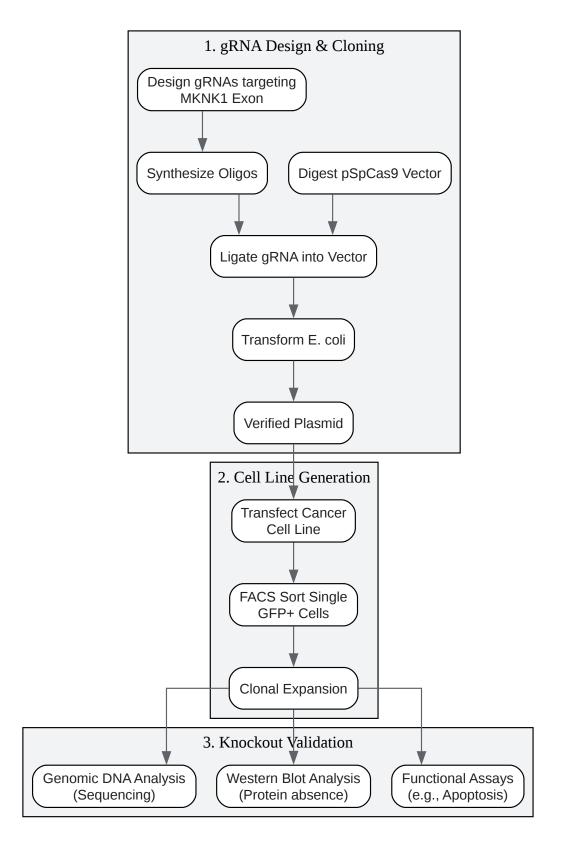


translation, which is essential for the synthesis of proteins involved in cell growth and proliferation.









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